

Spectroscopic Data for 5-Bromophthalazine Characterization: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromophthalazine

CAS No.: 103119-78-4

Cat. No.: B018671

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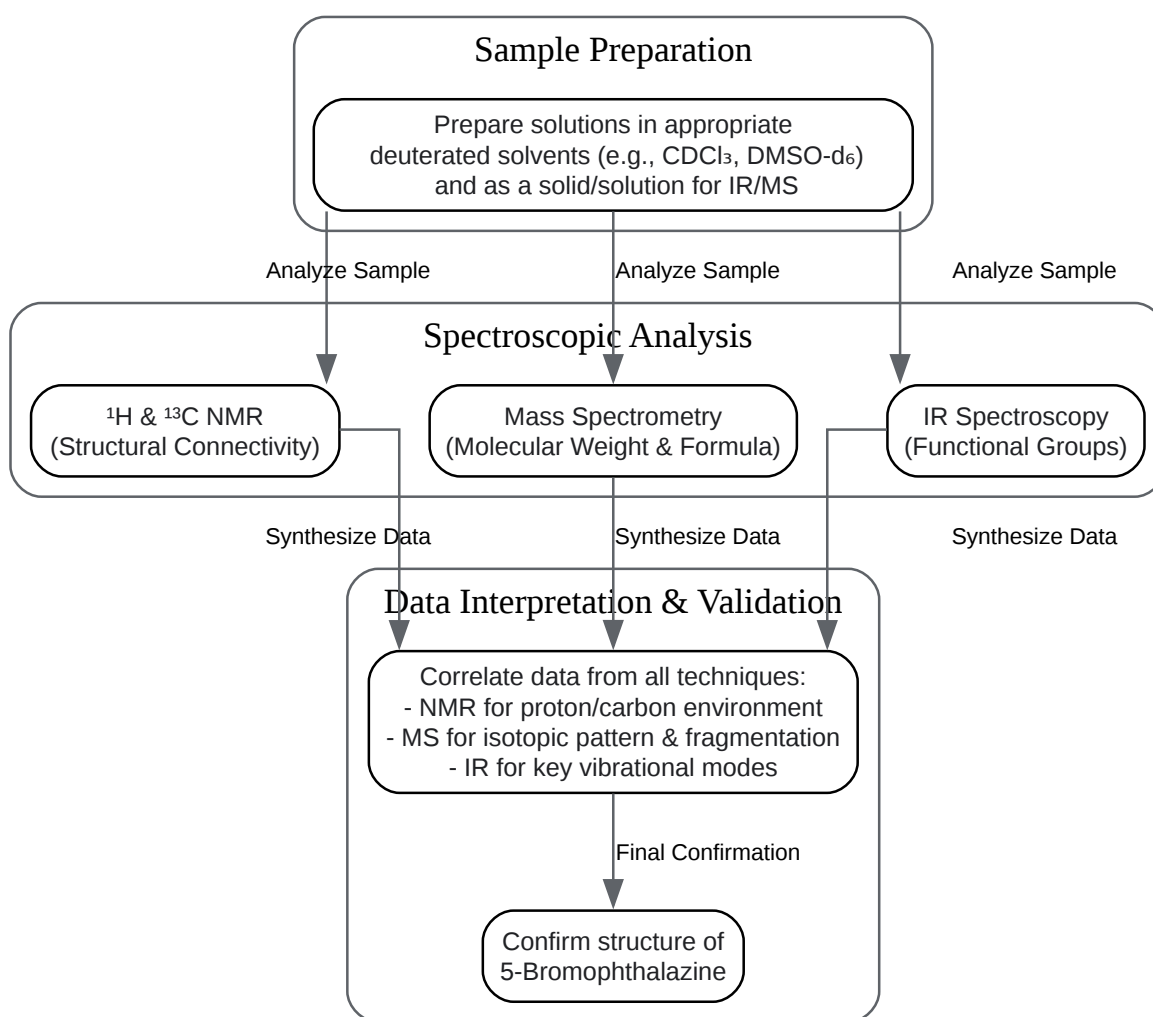
This guide provides an in-depth analysis of the spectroscopic techniques essential for the structural elucidation and characterization of **5-Bromophthalazine**, a key heterocyclic compound with applications in medicinal chemistry and materials science. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of data, offering insights into the causal relationships that govern spectroscopic outcomes and detailing robust protocols for data acquisition.

Introduction: The Imperative for Spectroscopic Verification

5-Bromophthalazine ($C_8H_5BrN_2$) is a substituted diazanaphthalene whose utility in synthetic chemistry is predicated on its defined molecular structure. The introduction of a bromine atom to the phthalazine scaffold significantly influences its electronic properties and reactivity. Therefore, unambiguous confirmation of its identity and purity is a critical first step in any research or development workflow. Multi-technique spectroscopic analysis, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy, provides a comprehensive and validated structural profile. This guide outlines the expected spectral data and the rationale behind these predictions.

Overall Spectroscopic Workflow

The characterization of a new batch or synthesized sample of **5-Bromophthalazine** should follow a logical progression of spectroscopic analyses to build a complete structural picture.



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Caption: Structure and atom numbering for **5-Bromophthalazine**.

Predicted ¹H NMR Spectrum

The ¹H NMR spectrum provides information about the chemical environment and connectivity of the hydrogen atoms. The phthalazine core contains two nitrogen atoms which are electron-

withdrawing, causing a general downfield shift (deshielding) of the aromatic protons. The bromine atom further influences the chemical shifts through its electronegativity and anisotropic effects.

Expected ^1H NMR Data (500 MHz, CDCl_3)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-1	9.5 - 9.7	Singlet	-	Adjacent to two electron-withdrawing nitrogen atoms, resulting in significant deshielding.
H-4	9.2 - 9.4	Singlet	-	Similar to H-1, adjacent to two nitrogen atoms, but typically slightly upfield.
H-6	8.1 - 8.3	Doublet	$J_{6-7} \approx 7-9$	Ortho to the bromine atom, experiencing deshielding. Coupled to H-7.
H-7	7.8 - 8.0	Triplet	$J_{6-7} \approx 7-9$, $J_{7-8} \approx 7-9$	Coupled to both H-6 and H-8, appearing as a triplet (or doublet of doublets).
H-8	8.0 - 8.2	Doublet	$J_{7-8} \approx 7-9$	Ortho to a ring-junction carbon and coupled to H-7.

Note: These are predicted values. Actual experimental values may vary based on solvent and concentration.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum reveals the number of unique carbon environments and provides information about their hybridization and electronic state. The signals are typically presented as singlets due to broadband proton decoupling.

Expected ^{13}C NMR Data (125 MHz, CDCl_3)

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C-1	~152	Highly deshielded due to direct attachment to nitrogen.
C-4	~150	Similar to C-1, deshielded by the adjacent nitrogen.
C-4a	~135	Quaternary carbon at a ring junction.
C-5	~120	Directly attached to bromine; the "heavy atom effect" can cause a slight upfield shift compared to predictions based solely on electronegativity. [1]
C-6	~130	Aromatic CH carbon, influenced by the adjacent bromine.
C-7	~128	Aromatic CH carbon.
C-8	~134	Aromatic CH carbon, deshielded by the proximity to the heterocyclic ring.
C-8a	~127	Quaternary carbon at a ring junction.

Experimental Protocol for NMR Spectroscopy

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **5-Bromophthalazine** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- **Instrument Setup:** Use a high-field NMR spectrometer (≥400 MHz is recommended for better resolution). Tune and shim the instrument to the specific sample and solvent.
- **¹H NMR Acquisition:**
 - Acquire a standard one-pulse ¹H spectrum.
 - Set the spectral width to cover the range of approximately -1 to 12 ppm.
 - Use a pulse angle of 30-45 degrees and a relaxation delay of 1-2 seconds.
 - Acquire a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:**
 - Acquire a proton-decoupled ¹³C spectrum.
 - Set the spectral width to cover the range of approximately 0 to 200 ppm.
 - Use a standard pulse sequence (e.g., zgpg30) with a relaxation delay of 2-5 seconds.
 - Acquire a larger number of scans (typically 128-1024 or more) due to the low natural abundance of ¹³C.
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS at 0.00 ppm).

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and elemental formula of a compound. For **5-Bromophthalazine**, MS is particularly diagnostic due to the characteristic isotopic signature of bromine.

Molecular Ion and Isotopic Pattern

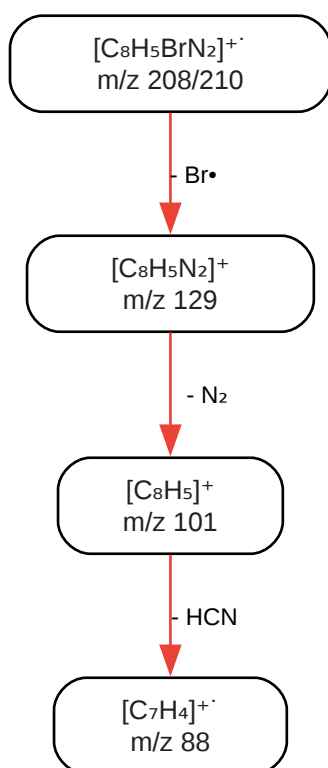
Bromine has two major isotopes, ^{79}Br and ^{81}Br , in nearly equal natural abundance (~50.5% and ~49.5%, respectively). [2] This results in a characteristic M+ and M+2 peak in the mass spectrum with an intensity ratio of approximately 1:1. [3] This pattern is a definitive indicator of the presence of a single bromine atom in the molecule.

Calculated Mass Data for $\text{C}_8\text{H}_5\text{BrN}_2$

Ion	Isotope Composition	Calculated m/z	Relative Abundance
$[\text{M}]^+$	$\text{C}_8\text{H}_5^{79}\text{BrN}_2$	207.9690	~100%
$[\text{M}+1]^+$	$^{13}\text{CC}_7\text{H}_5^{79}\text{BrN}_2$	208.9724	~8.9%
$[\text{M}+2]^+$	$\text{C}_8\text{H}_5^{81}\text{BrN}_2$	209.9670	~98%
$[\text{M}+3]^+$	$^{13}\text{CC}_7\text{H}_5^{81}\text{BrN}_2$	210.9703	~8.7%

Predicted Fragmentation Pattern

Under electron impact (EI) ionization, the molecular ion of **5-Bromophthalazine** is expected to undergo fragmentation. The fragmentation of nitrogen-containing heterocycles often follows predictable pathways. [3][4]



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Caption: Proposed major fragmentation pathway for **5-Bromophthalazine** under EI-MS.

- Loss of Bromine Radical: The most likely initial fragmentation is the cleavage of the C-Br bond to lose a bromine radical (Br•), forming a stable cation at m/z 129. 2. Loss of Dinitrogen: The resulting $[C_8H_5N_2]^+$ ion can then eliminate a molecule of dinitrogen (N₂), a common fragmentation for pyridazine-containing rings, to yield an ion at m/z 101.
- Loss of HCN: Subsequent fragmentation could involve the loss of hydrogen cyanide (HCN) to produce an ion at m/z 74 (not shown) or other rearrangements.

Experimental Protocol for Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the compound (approx. 1 mg/mL) in a suitable volatile solvent like methanol or acetonitrile for ESI-MS, or introduce a solid sample directly for EI-MS.
- Instrumentation (High-Resolution MS):

- Use a high-resolution mass spectrometer (e.g., TOF, Orbitrap) to obtain accurate mass measurements.
- Calibrate the instrument using a known standard immediately before the analysis.
- Data Acquisition (EI Mode):
 - Introduce the sample into the ion source.
 - Use a standard electron energy of 70 eV.
 - Scan a mass range appropriate for the compound (e.g., m/z 50-300).
- Data Analysis:
 - Identify the molecular ion peaks ($[M]^+$ and $[M+2]^+$) and confirm their ~1:1 intensity ratio.
 - Determine the accurate mass and use it to calculate the elemental composition.
 - Analyze the fragmentation pattern to support the proposed structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of its chemical bonds. For **5-Bromophthalazine**, the IR spectrum will be characterized by absorptions from the aromatic system and the carbon-bromine bond.

Expected Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Notes
3100 - 3000	Aromatic C-H Stretch	Medium-Weak	Typical for C-H bonds on an aromatic ring. [5] [6]
1620 - 1580	Aromatic C=C Stretch	Medium	In-ring stretching vibrations of the benzene part of the molecule. [5]
1550 - 1450	Aromatic C=N/C=C Stretch	Medium-Strong	Overlapping stretching vibrations from the heterocyclic and carbocyclic rings.
900 - 675	Aromatic C-H Out-of-Plane Bend	Strong	The pattern of these bands can sometimes give information about the substitution pattern of the aromatic ring. [5]
690 - 515	C-Br Stretch	Medium-Strong	Characteristic absorption for a carbon-bromine bond on an aromatic ring. [7] [8]

Note: The IR spectrum of the parent compound, phthalazine, can be used as a reference to distinguish the core vibrations from those influenced by the bromo-substituent.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocol for IR Spectroscopy (ATR)

- Sample Preparation: Place a small amount of the solid **5-Bromophthalazine** sample directly onto the crystal of the Attenuated Total Reflectance (ATR) accessory.

- Background Scan: Ensure the ATR crystal is clean and perform a background scan. This will be subtracted from the sample spectrum to remove interferences from atmospheric CO₂ and H₂O.
- Sample Scan: Apply pressure to ensure good contact between the sample and the crystal. Acquire the sample spectrum over the range of 4000-400 cm⁻¹.
- Data Analysis:
 - Perform an ATR correction if necessary.
 - Identify and label the major absorption peaks.
 - Correlate the observed bands with the expected vibrational modes for the **5-Bromophthalazine** structure.

Conclusion

The combination of NMR, Mass Spectrometry, and IR Spectroscopy provides a robust and self-validating system for the characterization of **5-Bromophthalazine**. The predicted data presented in this guide, derived from established spectroscopic principles and comparative analysis, offers a reliable benchmark for researchers. Adherence to the detailed protocols will ensure the acquisition of high-quality data, leading to the confident structural confirmation essential for advancing research and development objectives.

References

- Chemistry Steps. (n.d.). Isotopes in Mass Spectrometry. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2022, October 4). 6.7: Other Important Isotopes- Br and Cl. Retrieved from [\[Link\]](#)
- Clark, J. (n.d.). Mass Spectra - The M+2 Peak. Chemguide. Retrieved from [\[Link\]](#)
- RACO. (n.d.). Synthesis, Biological activity and Mass Spectral Fragmentation Patterns of some New Fused Phthalazine-1,4-dione Derivatives. Retrieved from [\[Link\]](#)

- University of Colorado Boulder. (n.d.). IR: alkyl halides. Organic Chemistry at CU Boulder. Retrieved from [\[Link\]](#)
- University of Colorado Boulder. (n.d.). IR Spectroscopy Tutorial: Aromatics. Retrieved from [\[Link\]](#)
- OpenStax. (n.d.). 15.7 Spectroscopy of Aromatic Compounds. In Organic Chemistry: A Tenth Edition. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2021, December 27). 1.7: Infrared Spectra of Some Common Functional Groups. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Phthalazine - Optional[FTIR] - Spectrum. Retrieved from [\[Link\]](#)
- Simonotti, L. (1984). Mass fragmentation pattern of N- and O-substituted 2-morpholinols. *Journal of Heterocyclic Chemistry*, 21(2), 345-347.
- PubChem. (n.d.). Phthalazine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- ResearchGate. (2014). (PDF) Design, synthesis and antioxidant evaluation of certain new phthalazine Derivatives. Retrieved from [\[Link\]](#)
- Chemistry Stack Exchange. (2015, August 6). Calculated ^{13}C NMR Shifts of brominated Carbons. Retrieved from [\[Link\]](#)
- PubMed Central. (2024, July 8). Exploration of the VEGFR-2 inhibition activity of phthalazine derivatives: design, synthesis, cytotoxicity, ADMET, molecular docking and dynamic simulation. Retrieved from [\[Link\]](#)
- MDPI. (2022). Synthesis of Some Mono- and Disaccharide-Grafting Phthalazine Derivatives and Some New Se-Nucleoside Analogues: Antibacterial Properties, Quantum Chemical Calculations, and Cytotoxicity. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2022, July 20). 5.5: The Basis for Differences in Chemical Shift. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). FT-IR spectrum of compound (A). [Download Scientific Diagram]. Retrieved from [\[Link\]](#)
- Spiteller, G. (1966). Mass Spectrometry of Heterocyclic Compounds. In Advances in Heterocyclic Chemistry (Vol. 7, pp. 301-376). Academic Press.
- DTIC. (1971, July 1). Mass Spectrometry of Heterocyclic Compounds. Retrieved from [\[Link\]](#)
- PubMed Central. (n.d.). Structural Identification between Phthalazine-1,4-Diones and N-Aminophthalimides via Vilsmeier Reaction: Nitrogen Cyclization and Tautomerization Study. Retrieved from [\[Link\]](#)
- Asian Journal of Chemistry. (2023). Effect of Substituent on the ^{13}C NMR Chemical Shifts of Substituted 26-Membered [2+2] Macrocyclic Compounds. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2020, May 30). 12.11: Chemical Shifts and Interpreting ^{13}C NMR Spectra. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Study of infrared and mass spectra of N-2-(3 '-phthalide-yl)phthalazin-1-one. Retrieved from [\[Link\]](#)
- Barnes, C. S., Halbert, E. J., Goldsack, R. J., & Wilson, J. G. (1973). MASS SPECTRA OF NITROGEN HETEROCYCLES. Australian Journal of Chemistry, 26(5), 1031-1041.
- Chemguide. (n.d.). Mass Spectra - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Palacký University Olomouc. (n.d.). Table of Characteristic IR Absorptions. Retrieved from [\[Link\]](#)

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Sources

- [1. chemistry.stackexchange.com](https://chemistry.stackexchange.com) [chemistry.stackexchange.com]

- [2. Video: NMR Spectroscopy of Benzene Derivatives \[jove.com\]](#)
- [3. connectsci.au \[connectsci.au\]](#)
- [4. Mass Spectrometry of Heterocyclic Compounds \(1967\) | G. Spiteltek | 195 Citations \[scispace.com\]](#)
- [5. modgraph.co.uk \[modgraph.co.uk\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- [8. ¹H chemical shifts in NMR. Part 20--anisotropic and steric effects in halogen substituent chemical shifts \(SCS\), a modelling and ab initio investigation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Phthalazine\(253-52-1\) IR Spectrum \[chemicalbook.com\]](#)
- [10. spectrabase.com \[spectrabase.com\]](#)
- [11. Phthalazine | C₈H₆N₂ | CID 9207 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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